

# Application Notes and Protocols: Preparation of Bisindolylmaleimide III Stock Solution

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## Compound of Interest

Compound Name: *bisindolylmaleimide iii*

Cat. No.: B1221850

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## Abstract

**Bisindolylmaleimide III** is a potent and selective inhibitor of Protein Kinase C (PKC), a family of enzymes crucial to various cellular signaling pathways.<sup>[1][2][3]</sup> Accurate preparation and storage of **Bisindolylmaleimide III** stock solutions are critical for ensuring experimental reproducibility and obtaining reliable data. This document provides a detailed protocol for the preparation, storage, and handling of Bisolindolylmaleimide III stock solutions and summarizes its key biochemical data.

## Data Presentation

## Chemical and Physical Properties

The fundamental properties of **Bisindolylmaleimide III** are summarized below. These values are essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	$C_{23}H_{20}N_4O_2$	[1][2]
Molecular Weight	384.43 g/mol	[1]
Appearance	Crystalline Red Solid	[4]
Primary Solvents	Dimethyl Sulfoxide (DMSO), Methanol	[1][2][4]

## Inhibitory Activity

**Bisindolylmaleimide III** is a broad-spectrum kinase inhibitor with high potency against PKC. Its inhibitory concentrations ( $IC_{50}$ ) against various kinases are detailed in the following table.

Target Kinase	Inhibitory Concentration ( $IC_{50}$ / $K_i$ )	Reference
Protein Kinase C (PKC)	$IC_{50}$ : 26 nM (hydrochloride salt)	[5]
PKC $\alpha$	93% inhibition at 1 $\mu$ M	[2][4]
Ste20-related kinase (SLK)	$IC_{50}$ : 170 nM	[1]
Cyclin-dependent kinase 2 (CDK2)	$IC_{50}$ : 2 $\mu$ M	[1]
PDK1	$IC_{50}$ : 3.8 $\mu$ M	[2]
NQO2	$K_i$ : 16.5 $\mu$ M	[1]

## Experimental Protocols Materials and Equipment

- **Bisindolylmaleimide III** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or cryogenic vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

## Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for most cell-based assays.

Safety Precaution: Handle **Bisindolylmaleimide III** powder in a chemical fume hood or designated area to avoid inhalation. Always wear appropriate PPE.

1. Calculation: To prepare a 10 mM stock solution, calculate the required mass of **Bisindolylmaleimide III** using the following formula:

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*Mass (mg) = Desired Concentration (mM) × Desired Volume (L) × Molecular Weight ( g/mol )*

- Example for 1 mL of 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 384.43 \text{ g/mol} = 3.84 \text{ mg}$

### 2. Weighing:

- Tare a clean microcentrifuge tube on an analytical balance.
- Carefully weigh out the calculated amount (e.g., 3.84 mg) of **Bisindolylmaleimide III** powder directly into the tube.

### 3. Solubilization:

- Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.

### 4. Aliquoting and Storage:

- To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile microcentrifuge tubes or cryogenic vials.[6]
- Label each aliquot clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][5][6]

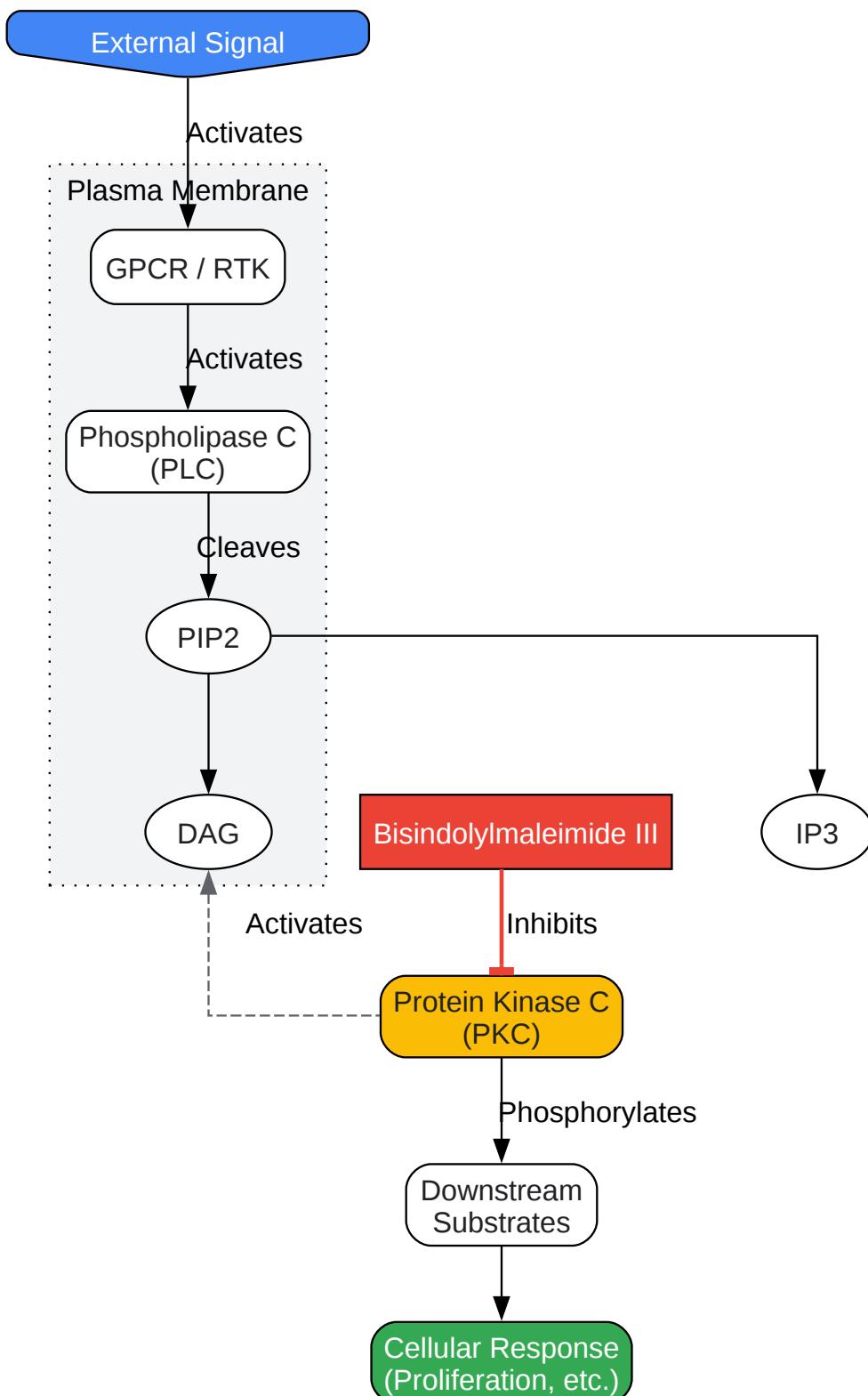
## Protocol: Handling and Use

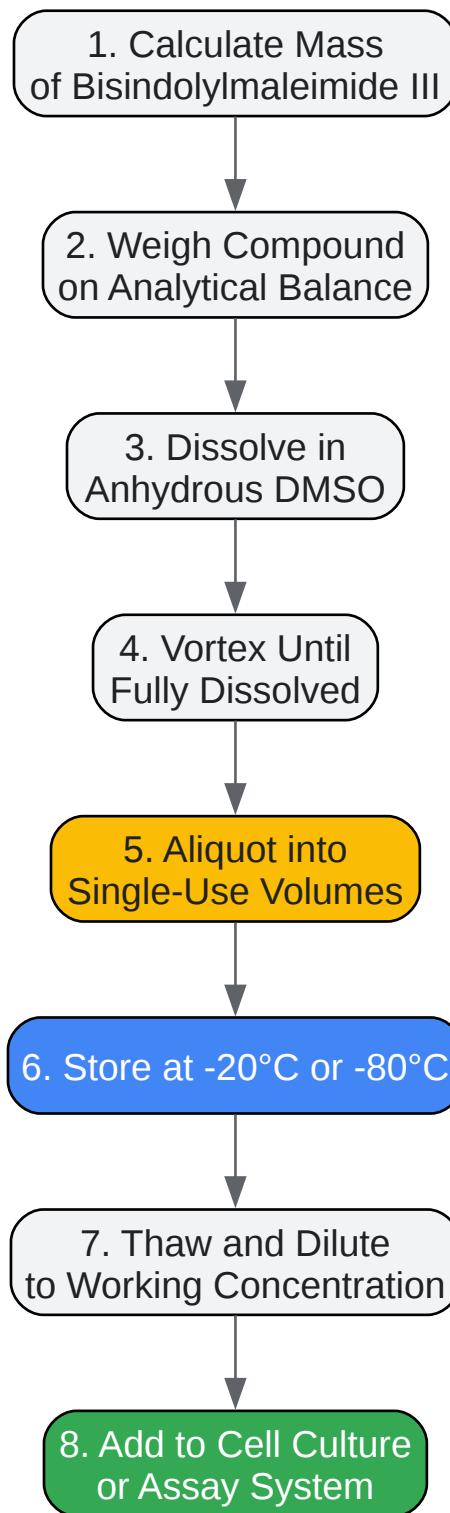
- When ready to use, thaw a single aliquot at room temperature.[1]
- Briefly centrifuge the tube to collect the solution at the bottom.
- Visually inspect the solution for any signs of precipitation. If precipitate is observed, gently warm the solution and vortex to redissolve.
- Dilute the stock solution to the desired final working concentration in your cell culture medium or assay buffer immediately before use.

## Visualizations: Pathways and Workflows

### Signaling Pathway Diagram

**Bisindolylmaleimide III** primarily functions by competitively inhibiting the ATP-binding site of Protein Kinase C, thereby preventing the phosphorylation of its downstream targets.



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